

comparison Acid Brown 434 vs Acid Black 194

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Compound Focus: Acid Brown 434

CAS No.: 126851-40-9

Cat. No.: S955100

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Comparison at a Glance

The table below summarizes the available information for both dyes.

Property	Acid Black 194	Acid Brown 434
Color Index Name	Acid Black 194 [1]	Acid Brown 434 [2]
CAS Number	61931-02-0 [1] [3]	126851-40-9 [2]
Molecular Formula	C ₂₀ H ₁₂ N ₃ NaO ₇ S [1] [4]	Information missing
Molecular Weight	461.38 g/mol [1] [4]	Information missing
Physical Form	Uniform black-brown powder [1]	Information missing
Solubility	Very soluble in water and alcohol [1]. 30 g/L at 25°C; 70 g/L at 90°C [1]. Also soluble in DMSO and methanol [3].	53.8 g/L at 22°C [2]
Density	Information missing	1.89 g/cm ³ at 20°C [2]

Property	Acid Black 194	Acid Brown 434
LogP	Information missing	-2.2 at 22°C [2] (Indicates high hydrophilicity)
Common Applications	Dyeing wool, nylon, silk, leather, and paper [1]	Information missing

Experimental Data and Protocols

Search results provided experimental data specifically for Acid Black 194 in the context of **adsorption for wastewater treatment**.

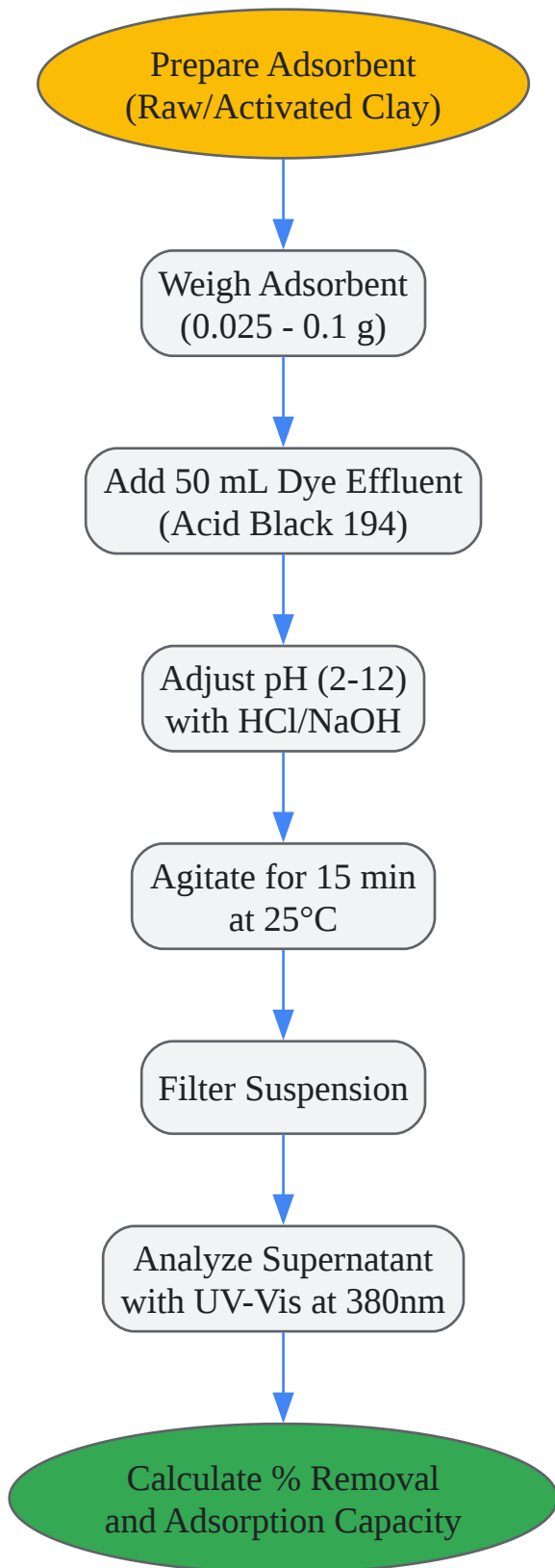
Experimental Protocol: Batch Adsorption of Acid Black 194

The following methodology was used to study the removal of Acid Black 194 from aqueous solutions using smectitic clays as adsorbents [4].

- **Adsorbate:** Acid Black 194 dye solution from leather tannery rejects.
- **Adsorbents:** Raw and acid/base-activated smectitic clays.
- **Batch Process:**
 - Place a known amount of adsorbent (0.025–0.1 g) in a flask.
 - Add 50 mL of the dye effluent at a known pH (varied from 2 to 12, adjusted with HCl/NaOH).
 - Agitate the mixture continually for 15 minutes in a water bath at 25°C.
 - Filter the suspension to separate the clay.
 - Measure the concentration of dye remaining in the supernatant using a UV-visible spectrometer at a wavelength of 380 nm (λ_{max} for this dye).
- **Data Analysis:**
 - The **adsorption capacity** (amount of dye adsorbed per gram of clay) was calculated as: $q_e = (C_0 - C_e) * V / m$, where C_0 and C_e are the initial and equilibrium dye concentrations (mg/L), V is the solution volume (L), and m is the mass of adsorbent (g) [4].
 - The **percentage of dye removed** was calculated as: $\% \text{ Removal} = (C_0 - C_e) / C_0 * 100$ [4].
- **Key Findings:**
 - The best adsorption results were recorded at **pH = 11** with an **adsorbent amount of 0.025 g** [4].

- Under these conditions, the raw clay (BJ) achieved a **94% removal rate** of Acid Black 194 from the effluent [4].

The diagram below illustrates this batch adsorption workflow.



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How to Proceed with Your Research

The lack of data for **Acid Brown 434** makes a full performance comparison impossible. To proceed, you could:

- **Search for Specific Studies:** Look for scientific papers on "**Acid Brown 434**" using academic databases like Google Scholar, Scopus, or Web of Science. Searching by its CAS Number (126851-40-9) may yield more precise results.
- **Contact Suppliers:** Reach out to chemical suppliers like those listed on ChemicalBook [2] to request technical data sheets for both dyes, which typically contain detailed information on properties and fastness.
- **Conduct Empirical Tests:** If feasible, design your own experiments to compare key performance metrics such as color fastness (light, wash, rub), dye uptake rate, and optimal dyeing conditions for each dye on your target substrates.

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References

1. , Acid dye black 194 Acid black 194 [xcwydyes.com]
2. | 126851-40-9 Acid brown 434 [chemicalbook.com]
3. C.I. Acid | 61931-02-0 Black 194 [chemicalbook.com]
4. Dye Clarifications Onto Natural And... | Research Square Acid Black 194 [researchsquare.com]

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